

# Vat Red 15: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: *Vat Red 15*

Cat. No.: *B1585388*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Vat Red 15** (C.I. 71100), an anthraquinone-based vat dye. An understanding of its solubility characteristics is critical for its application in various industrial and research settings. While primarily used in the textile and pigment industries, knowledge of its behavior in organic solvents is essential for any analytical, quality control, or advanced materials research involving this compound.

## Introduction to Vat Red 15

**Vat Red 15**, also known as Vat Bordeaux 2R, is a synthetic dye with a complex polycyclic aromatic structure.<sup>[1][2]</sup> Its deep purple-red hue and excellent fastness properties make it a valuable colorant for cellulosic fibers like cotton.<sup>[3][4][5]</sup> Like other vat dyes, its application relies on a reduction-oxidation process where the insoluble pigment is converted to a water-soluble leuco form for dyeing, and then oxidized back to its insoluble form within the fiber.<sup>[6]</sup> This inherent insolubility in aqueous media necessitates the use of organic solvents for many analytical and processing techniques.

Key Chemical and Physical Properties:

- C.I. Name: **Vat Red 15**, 71100<sup>[3]</sup>
- CAS Number: 4216-02-8<sup>[2][3][7]</sup>

- Molecular Formula:  $C_{27}H_{13}N_3O_2$  or  $C_{26}H_{12}N_4O_2$  (Note: Different sources report slightly different formulas, likely due to different salt forms or related structures being referenced under the same common name).[\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Molecular Weight: Approximately 411.41 g/mol [\[1\]](#)[\[3\]](#)[\[5\]](#)
- Appearance: Purple-red powder[\[1\]](#)[\[3\]](#)[\[9\]](#)

## Solubility Profile of Vat Red 15

Quantitative solubility data for **Vat Red 15** in organic solvents is not widely available in the public literature. However, qualitative assessments have been consistently reported across various technical data sheets. These findings are summarized below.

Table 1: Qualitative Solubility of **Vat Red 15** in Various Solvents

| Solvent        | CAS Number | Solubility Description | Reference(s)  |
|----------------|------------|------------------------|---|
| Chloroform     | 67-66-3    | Slightly Soluble       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| o-Chlorophenol | 95-57-8    | Soluble                | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>   |
| Toluene        | 108-88-3   | Slightly Soluble       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Pyridine       | 110-86-1   | Slightly Soluble       | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Xylene         | 1330-20-7  | Slightly Soluble       | <a href="#">[1]</a>   |
| Acetic Acid    | 64-19-7    | Slightly Soluble       | <a href="#">[1]</a>   |
| Acetone        | 67-64-1    | Insoluble              | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Ethanol        | 64-17-5    | Insoluble              | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> |

## Experimental Protocols for Quantitative Solubility Determination

For researchers requiring precise solubility values (e.g., in g/L or mol/L), established analytical methods can be employed. The following protocols describe two common and reliable

techniques for determining the solubility of a sparingly soluble dye like **Vat Red 15** in an organic solvent such as chloroform.

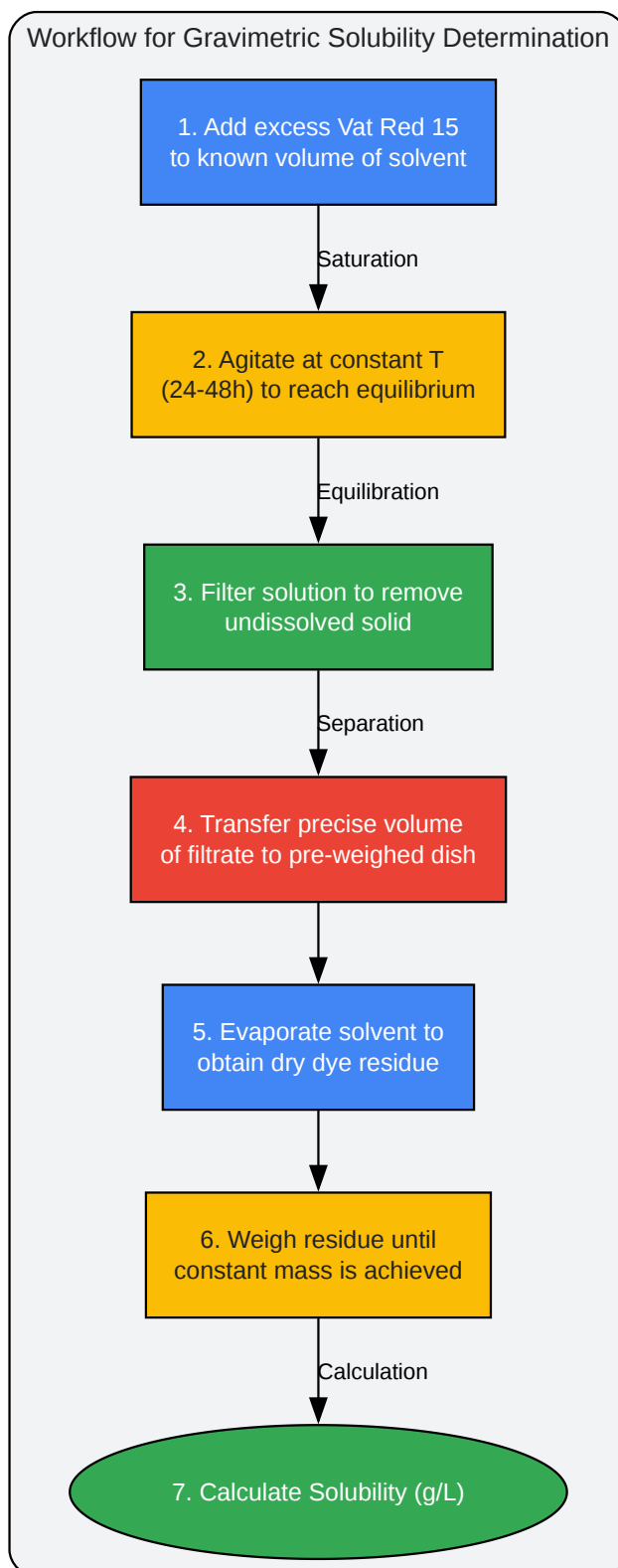
## Gravimetric Method

The gravimetric method is a direct approach that relies on measuring the mass of the solute dissolved in a known volume of solvent. It is straightforward but requires a high-precision analytical balance.

Detailed Methodology:

- **Saturation:** An excess amount of **Vat Red 15** powder is added to a known volume of the organic solvent (e.g., chloroform) in a sealed container, such as a screw-cap vial or flask.
- **Equilibration:** The mixture is agitated at a constant, controlled temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is fully saturated. A magnetic stirrer or a shaker bath is recommended.
- **Separation:** The saturated solution is carefully separated from the undissolved solid. This can be achieved by allowing the solid to settle and decanting the supernatant or, for better accuracy, by filtering the solution through a syringe filter (e.g., 0.22 µm PTFE) to remove all particulate matter.
- **Solvent Evaporation:** A precise, known volume of the clear, saturated filtrate is transferred to a pre-weighed, clean, and dry evaporating dish. The solvent is then slowly evaporated under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen) until only the dry dye residue remains.
- **Mass Determination:** The evaporating dish containing the dry residue is cooled to room temperature in a desiccator and then weighed on a high-precision analytical balance. The process of heating gently (to ensure dryness), cooling, and weighing should be repeated until a constant mass is achieved.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dish with residue} - \text{Mass of empty dish}) / \text{Volume of filtrate used (L)}$$



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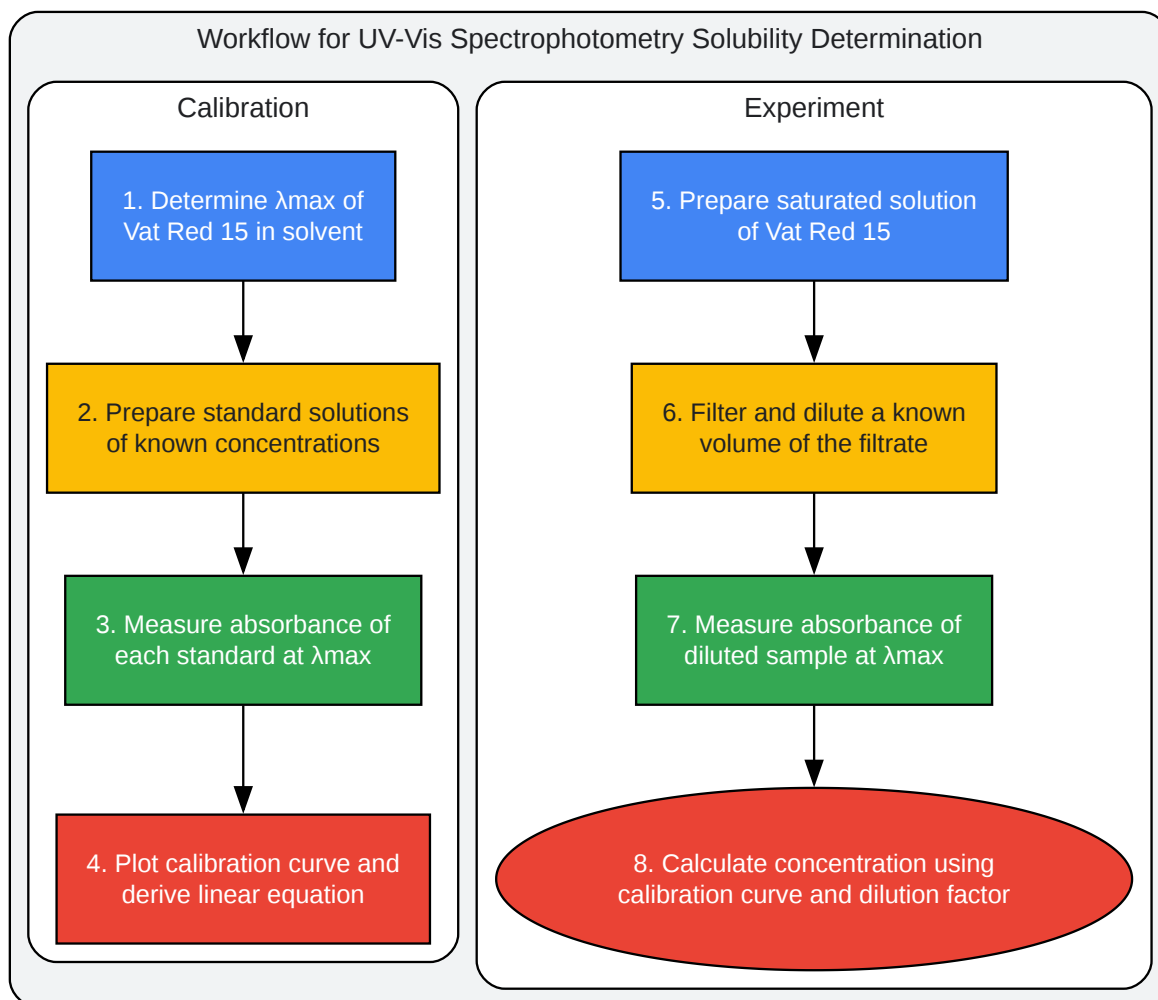
Caption: Workflow for the Gravimetric Method of solubility determination.

## UV-Visible Spectrophotometry Method

This method is an indirect but highly sensitive technique suitable for chromophoric compounds like **Vat Red 15**. It relies on Beer-Lambert Law, which correlates absorbance with concentration.

Detailed Methodology:

- **Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ) Determination:** A dilute, unsaturated solution of **Vat Red 15** is prepared in the solvent of interest (e.g., chloroform). This solution is scanned using a UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-700 nm) to identify the  $\lambda_{\text{max}}$ , the wavelength at which the dye exhibits maximum absorbance. All subsequent measurements will be performed at this wavelength for optimal sensitivity.
- **Preparation of a Calibration Curve:** A series of standard solutions of **Vat Red 15** with precisely known concentrations are prepared in the same solvent. The absorbance of each standard solution is measured at the predetermined  $\lambda_{\text{max}}$ . A graph of absorbance versus concentration is plotted, which should yield a linear relationship. A linear regression analysis is performed to obtain the equation of the line ( $y = mx + c$ ), which will be used to determine the concentration of unknown samples.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (Steps 1 & 2).
- **Measurement:** The saturated solution is filtered (Step 3 from gravimetric method). A small aliquot of the clear filtrate is carefully diluted with a known volume of the solvent to bring its absorbance into the linear range of the calibration curve. The absorbance of this diluted solution is then measured at  $\lambda_{\text{max}}$ .
- **Calculation:** The concentration of the diluted solution is calculated from its measured absorbance using the equation from the calibration curve. This value is then multiplied by the dilution factor to determine the original concentration of the saturated solution. This final concentration represents the solubility of **Vat Red 15**.[\[10\]](#)



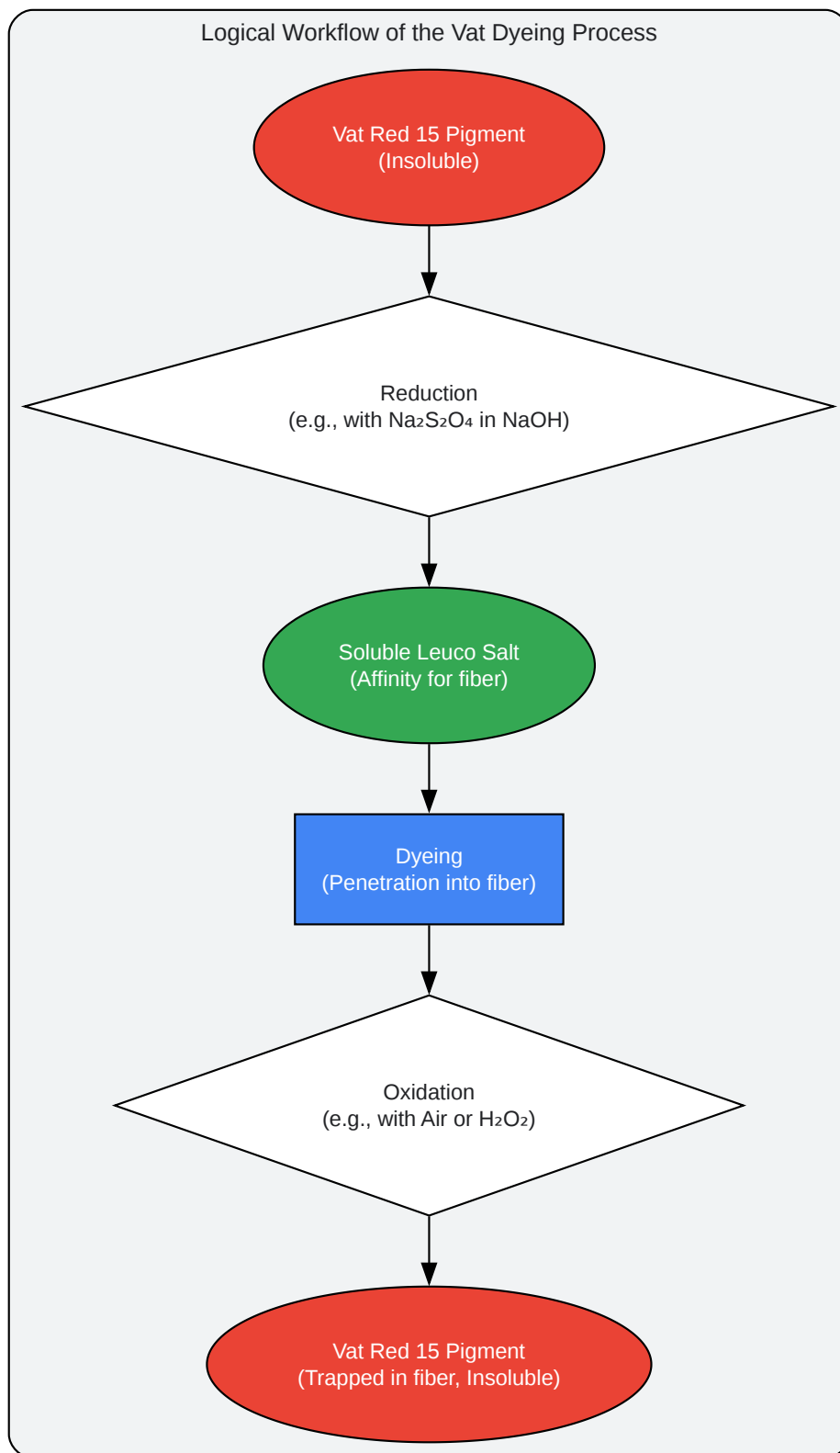
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Caption: Workflow for the UV-Vis Spectrophotometry Method.

## Logical Workflow: The Vat Dyeing Process and Solubility

The primary application of **Vat Red 15** is in dyeing, a process that hinges on a chemically induced change in its solubility. This logical workflow is crucial to understanding the dye's practical use. The insoluble pigment is chemically reduced in an alkaline bath to a soluble

"leuco" form, which can then penetrate the textile fibers. Subsequent oxidation reverts the dye to its insoluble form, trapping it within the fiber matrix.[6][11]



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Caption: Logical flow of solubility changes during the vat dyeing process.

## Relevance for Researchers and Drug Development

For researchers in materials science, understanding the solubility of **Vat Red 15** in solvents like chloroform is key for developing new formulations, such as inks or coatings, and for performing analytical characterization (e.g., chromatography).<sup>[7][12]</sup>

For professionals in drug development, it is important to note that the available literature focuses exclusively on the industrial applications of **Vat Red 15** as a dye and pigment.<sup>[13][14]</sup> There is no information in the searched results to suggest it has any known biological activity or relevance to signaling pathways. Therefore, its primary interest in a pharmaceutical context would likely be as a potential impurity, a reference standard in analytical chemistry, or for specialized applications such as material coatings on medical devices, where its leachability and solubility would be critical safety parameters to quantify.

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